

Pentyl formate safety and handling precautions in the lab.

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Compound of Interest

Compound Name: Pentyl formate

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An In-depth Technical Guide to **Pentyl Formate** Safety and Handling in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for the use of **pentyl formate** in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure research environment.

Chemical Identification

- Chemical Name: **Pentyl formate**
- Synonyms: n-Amyl formate, Amyl methanoate, Formic acid, pentyl ester[1][2]
- CAS Number: 638-49-3[1][3]
- Molecular Formula: $C_6H_{12}O_2$ [1]
- Molecular Weight: 116.16 g/mol [2][3][4]

Hazard Identification

Pentyl formate is classified as a hazardous chemical.[5] It is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[2][3][6][7]

- GHS Classification:
 - Flammable Liquids - Category 3[3][8]
 - Skin Corrosion/Irritation - Category 2[3]
 - Serious Eye Damage/Eye Irritation - Category 2A[3][8]
 - Specific Target Organ Toxicity (Single Exposure) - Category 3 (Respiratory tract irritation) [2][3]
- Signal Word: Warning[3][5]
- Hazard Statements:
 - H226: Flammable liquid and vapor.[3][9]
 - H315: Causes skin irritation.[3]
 - H319: Causes serious eye irritation.[3][9]
 - H335: May cause respiratory irritation.[2][3][9]
- Primary Hazards: The main risks associated with **pentyl formate** are its flammability and its potential to irritate the eyes, skin, and respiratory system.[2][3] Vapors are heavier than air and may travel to a source of ignition and flash back.[2][5]

Physical and Chemical Properties

The physical and chemical properties of **pentyl formate** are summarized in the table below.

Property	Value	Citations
Appearance	Colorless liquid	[4][5]
Odor	Fruity, plum-like, or banana-like odor	[2][4][6]
Boiling Point	116 - 132.4 °C (240.8 - 270.3 °F)	[1][5][6]
Melting Point	-73.5 °C (-100.3 °F)	[1][2][6]
Flash Point	26 - 32 °C (79 - 89.6 °F)	[1][4][5]
Density	0.873 - 0.884 g/cm ³ at 25 °C	[4][5][6]
Vapor Pressure	8.9 mmHg at 25°C	[1]
Water Solubility	Insoluble to slightly soluble (2.904 g/L at 22 °C)	[2][4][6]
Solubility in Solvents	Miscible with ethanol, ether, and most organic solvents	[2][4][6]
Explosive Limits	1.7% - 10% (V)	[6]

Toxicological Information

Pentyl formate is considered to have low acute toxicity, but its toxicological properties have not been fully investigated.[3][5] Overexposure may lead to symptoms such as headache, dizziness, tiredness, nausea, and vomiting.[5]

Metric	Route	Species	Value	Citations
LD50	Oral	Rat	>5000 mg/kg	[1]
LD50	Oral	Rabbit	>5000 mg/kg	[6]
LD50	Dermal	Rabbit	>5000 mg/kg	[6]

Exposure Limits: Currently, there are no specific occupational exposure limits (e.g., PEL, TLV) established for **pentyl formate** by major regulatory bodies like OSHA.[5]

Safe Handling and Experimental Workflow

Proper handling of **pentyl formate** is essential to minimize risk. The following workflow outlines the necessary steps for its safe use in a laboratory context.

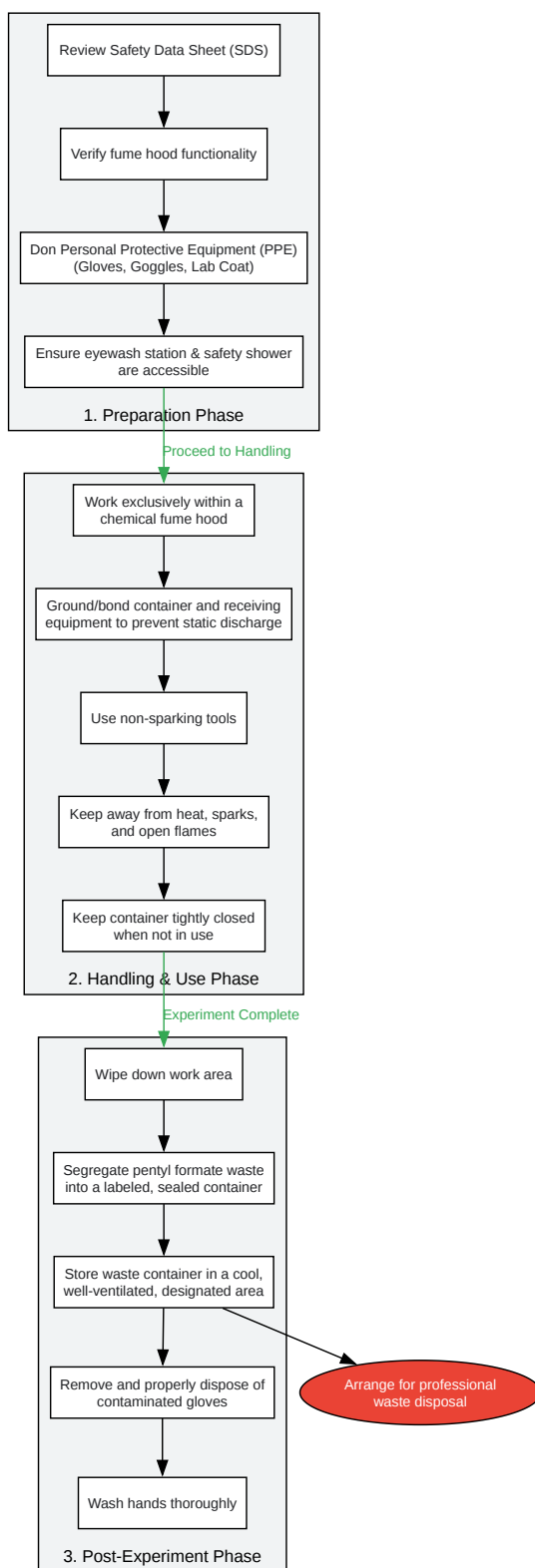


Diagram 1: Pentyl Formate Laboratory Handling Workflow

[Click to download full resolution via product page](#)Caption: Diagram 1: **Pentyl Formate** Laboratory Handling Workflow.

Handling Protocols:

- Always work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[3][8]
- Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[3][5]
No smoking is permitted in the handling area.[5][7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5][8]
- Employ only non-sparking tools to prevent ignition.[5][8]
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[5][8]
- Avoid contact with skin and eyes.[3] Do not breathe vapors or mist.[3]
- Wear appropriate personal protective equipment (PPE).[5]

Storage Procedures:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][5][8]
- Keep away from heat and sources of ignition.[3][5]
- Store away from incompatible materials, such as strong oxidizing agents.[5][8]

Personal Protective Equipment (PPE)

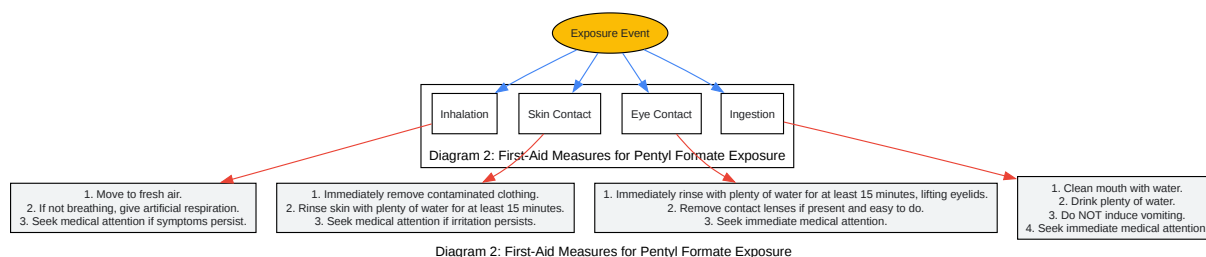
The following PPE is mandatory when handling **pentyl formate**:

- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 or OSHA 29 CFR 1910.133 standards.[5]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.[3][5]

- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA-approved respirator with an organic vapor filter (Type A, Brown, conforming to EN14387).[5]

First-Aid and Emergency Procedures

In case of exposure or emergency, follow the procedures outlined below.



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Caption: Diagram 2: First-Aid Measures for **Pentyl Formate** Exposure.

- Inhalation: Remove the individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms occur or persist.[3][5]
- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes.[3][5] If skin irritation occurs, get medical advice.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[3][5] Remove contact lenses if it is safe to do so. Continue rinsing and seek immediate medical attention.[3]

- Ingestion: Clean the mouth with water and drink plenty of water afterwards.[5] Do not induce vomiting.[3] Call a poison center or doctor immediately if you feel unwell.[3]

Fire and Spill Response

- Fire-Fighting Measures:
 - Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray to cool closed containers.[5][8]
 - Specific Hazards: **Pentyl formate** is flammable and its vapors can form explosive mixtures with air.[5] Containers may explode when heated.[5]
 - Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode.[3][5]
- Accidental Release Measures (Spills):
 - Personal Precautions: Evacuate personnel. Remove all sources of ignition and ensure adequate ventilation.[5][8] Wear appropriate PPE, including respiratory protection.[3]
 - Containment and Cleanup: Stop the leak if it is safe to do so. Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[3][5] Collect the material using non-sparking tools and place it in a suitable, closed container for disposal.[5][8]

Disposal Considerations

- Waste Disposal: Chemical waste must be disposed of in accordance with all local, regional, and national hazardous waste regulations.[5] Do not dispose of it into drains.
- Procedure: Contact a licensed professional waste disposal service to arrange for removal.[3] Uncleaned containers should be treated as hazardous and handled in the same way as the product itself.

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References

- 1. Pentyl formate | CAS#:638-49-3 | Chemsrce [chemsrc.com]
- 2. Pentyl formate | C₆H₁₂O₂ | CID 12529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pfaltzandbauer.com [pfaltzandbauer.com]
- 4. Pentyl Formate|C₆H₁₂O₂|CAS 638-49-3 [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. chembk.com [chembk.com]
- 7. vigon.com [vigon.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. pentyl formate - ChemInfo Public [recherche.chemikalieninfo.de]
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